

A Technical Guide to the Physical Properties of 4-Amino-2-fluorophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-2-fluorophenol

Cat. No.: B116865

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Introduction

4-Amino-2-fluorophenol (CAS No. 399-96-2) is a fluorinated aromatic compound of significant interest in organic synthesis.^[1] Its molecular structure, featuring amino, hydroxyl, and fluoro groups on a benzene ring, makes it a versatile intermediate, particularly in the development of pharmaceuticals and other specialized chemicals.^[1] An accurate understanding of its physical properties is a fundamental prerequisite for its effective handling, characterization, and application in research and development. This guide provides a detailed overview of the physical appearance and associated properties of **4-Amino-2-fluorophenol**.

Physical and Chemical Properties

4-Amino-2-fluorophenol is typically encountered as a solid at room temperature. Its appearance can vary, with suppliers describing it as a powder or crystalline solid. The color is not uniform across all samples and is generally reported as ranging from white to gray to brown.

Property	Value	Source
Chemical Formula	C ₆ H ₆ FNO	[1][2][3]
Molecular Weight	127.12 g/mol	[1][2][3]
Physical Form	Powder to Crystal	
Color	White to Gray to Brown	
Melting Point	171 °C	[2]

Experimental Protocols

Accurate determination of the physical properties of a chemical substance like **4-Amino-2-fluorophenol** relies on standardized laboratory procedures. The following protocols outline the methodologies for observing physical appearance and measuring the melting point.

Protocol 1: Determination of Physical Appearance

Objective: To qualitatively describe the physical state, color, and form of a **4-Amino-2-fluorophenol** sample.

Materials:

- Sample of **4-Amino-2-fluorophenol**
- Spatula
- White weighing paper or watch glass
- Laboratory notebook

Procedure:

- Place a small, representative sample of the compound onto a clean, dry piece of white weighing paper or a watch glass using a spatula. The white background aids in accurate color assessment.
- Observe the sample under adequate laboratory lighting.

- Record the Physical State: Note whether the substance is a solid, liquid, or gas at ambient temperature. For **4-Amino-2-fluorophenol**, this will be a solid.
- Record the Color: Describe the color of the sample as accurately as possible (e.g., white, off-white, tan, brown). Note any inconsistencies or variations in color within the sample.
- Record the Form: Describe the form of the solid. Note whether it is a fine powder, a crystalline solid, amorphous, or consists of larger crystals. If crystalline, describe the shape of the crystals if visible.
- Document all observations in a laboratory notebook, referencing the sample's batch or lot number.

Protocol 2: Melting Point Determination

Objective: To determine the melting point range of a **4-Amino-2-fluorophenol** sample.

Materials:

- Sample of **4-Amino-2-fluorophenol**
- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (closed at one end)
- Spatula
- Mortar and pestle (if sample consists of large crystals)

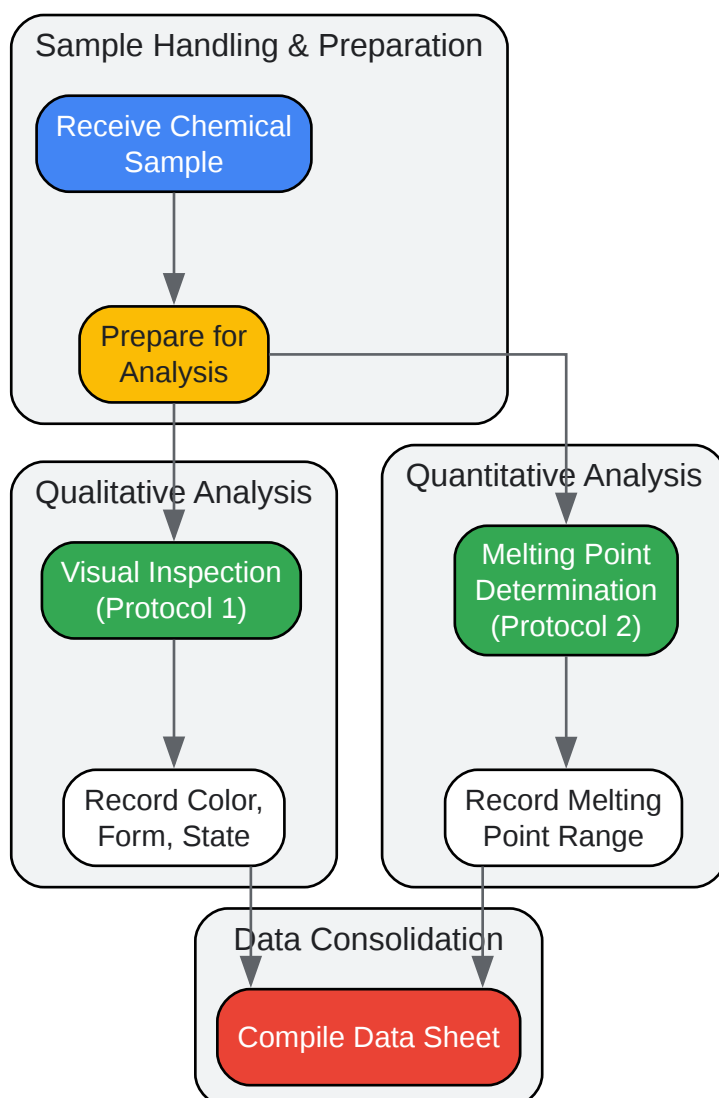
Procedure:

- Sample Preparation: If the sample consists of large crystals, gently crush them into a fine powder using a mortar and pestle. This ensures uniform packing and heat transfer.
- Loading the Capillary Tube: Tap the open end of a capillary tube into the powdered sample, forcing a small amount of the solid into the tube. Invert the tube and gently tap it on a hard surface to pack the solid into the closed end. Repeat until a packed column of 2-3 mm in height is achieved.

- Instrument Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Determination:
 - Set the apparatus to heat at a rapid rate initially to approach the expected melting point (literature value: 171 °C).^[2]
 - When the temperature is approximately 15-20 °C below the expected melting point, reduce the heating rate to 1-2 °C per minute.
 - Record the T₁: Note the temperature at which the first drop of liquid appears.
 - Record the T₂: Note the temperature at which the entire sample has completely melted into a clear liquid.
- Reporting: The melting point is reported as the range from T₁ to T₂. A narrow range (e.g., 1-2 °C) typically indicates a high degree of purity.

Logical Workflow Visualization

The following diagram illustrates the standard workflow for the physical characterization of a chemical sample like **4-Amino-2-fluorophenol** in a laboratory setting.



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Caption: Workflow for Physical Property Determination.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 4-Amino-2-fluorophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116865#4-amino-2-fluorophenol-physical-appearance]

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